

In-Depth Technical Guide: 2-(N-BOC-N-methylamino)-5-bromopyridine

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Compound of Interest

Compound Name: 2-(N-BOC-N-methylamino)-5-bromopyridine

Cat. No.: B1338672

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-(N-BOC-N-methylamino)-5-bromopyridine, also known by its IUPAC name tert-butyl (5-bromopyridin-2-yl)(methyl)carbamate, is a heterocyclic organic compound of significant interest in medicinal chemistry and drug discovery. Its structure, featuring a pyridine ring substituted with a bromine atom and a BOC-protected secondary amine, makes it a versatile building block for the synthesis of more complex molecules. The presence of the bromine atom allows for various cross-coupling reactions, while the protected amine group offers a site for further functionalization after deprotection. This guide provides a comprehensive overview of its chemical properties, synthesis, and potential applications.

Chemical Properties

A summary of the key chemical properties of **2-(N-BOC-N-methylamino)-5-bromopyridine** is presented below.

Property	Value	Reference
CAS Number	227939-01-7	[1] [2] [3]
Molecular Formula	C ₁₁ H ₁₅ BrN ₂ O ₂	[1] [2] [3]
Molecular Weight	287.15 g/mol	[2] [3]
Appearance	Solid (form may vary)	
Melting Point	Data not available	
Boiling Point	Data not available	
Solubility	Data not available	

Structure:

Caption: Chemical structure of **2-(N-BOC-N-methylamino)-5-bromopyridine**.

Spectral Data

Detailed spectral data for **2-(N-BOC-N-methylamino)-5-bromopyridine** is crucial for its identification and characterization. While a comprehensive public database of its spectra is not readily available, typical spectral features can be predicted based on its structure.

- ¹H NMR: The proton NMR spectrum is expected to show signals corresponding to the aromatic protons on the pyridine ring, the methyl group protons, and the tert-butyl protons of the BOC group. The chemical shifts and coupling constants of the aromatic protons would be indicative of the substitution pattern on the pyridine ring.
- ¹³C NMR: The carbon NMR spectrum will display distinct signals for the carbon atoms of the pyridine ring, the methyl group, the tert-butyl group, and the carbonyl carbon of the BOC protecting group.
- IR Spectroscopy: The infrared spectrum would likely exhibit characteristic absorption bands for the C-Br bond, the aromatic C-H and C=C/C=N bonds of the pyridine ring, and the strong carbonyl (C=O) stretch of the carbamate group.

- Mass Spectrometry: The mass spectrum should show a molecular ion peak corresponding to the molecular weight of the compound, along with a characteristic isotopic pattern due to the presence of the bromine atom.

Experimental Protocols

Synthesis of **2-(N-BOC-N-methylamino)-5-bromopyridine**:

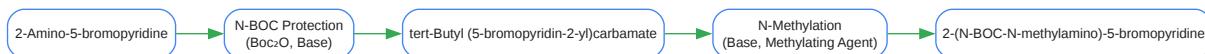
A plausible synthetic route to **2-(N-BOC-N-methylamino)-5-bromopyridine** involves a two-step process starting from 2-amino-5-bromopyridine.

Step 1: N-BOC Protection of 2-Amino-5-bromopyridine

- Materials: 2-amino-5-bromopyridine, Di-tert-butyl dicarbonate (Boc₂O), and a suitable solvent (e.g., tetrahydrofuran (THF) or dichloromethane (DCM)), and a base (e.g., triethylamine or DMAP).
- Procedure: 2-amino-5-bromopyridine is dissolved in the chosen solvent, and the base is added. Boc₂O is then added portion-wise to the solution, and the reaction mixture is stirred at room temperature until the starting material is consumed (monitored by TLC). The reaction is then quenched, and the product, tert-butyl (5-bromopyridin-2-yl)carbamate, is isolated and purified, typically by extraction and column chromatography.

Step 2: N-Methylation

- Materials: tert-butyl (5-bromopyridin-2-yl)carbamate, a methylating agent (e.g., methyl iodide), a strong base (e.g., sodium hydride), and an anhydrous aprotic solvent (e.g., THF or DMF).
- Procedure: The BOC-protected amine from Step 1 is dissolved in the anhydrous solvent under an inert atmosphere. The strong base is added to deprotonate the carbamate nitrogen, followed by the addition of the methylating agent. The reaction is stirred until completion. Work-up involves quenching the reaction, extraction, and purification by column chromatography to yield the final product, **2-(N-BOC-N-methylamino)-5-bromopyridine**.



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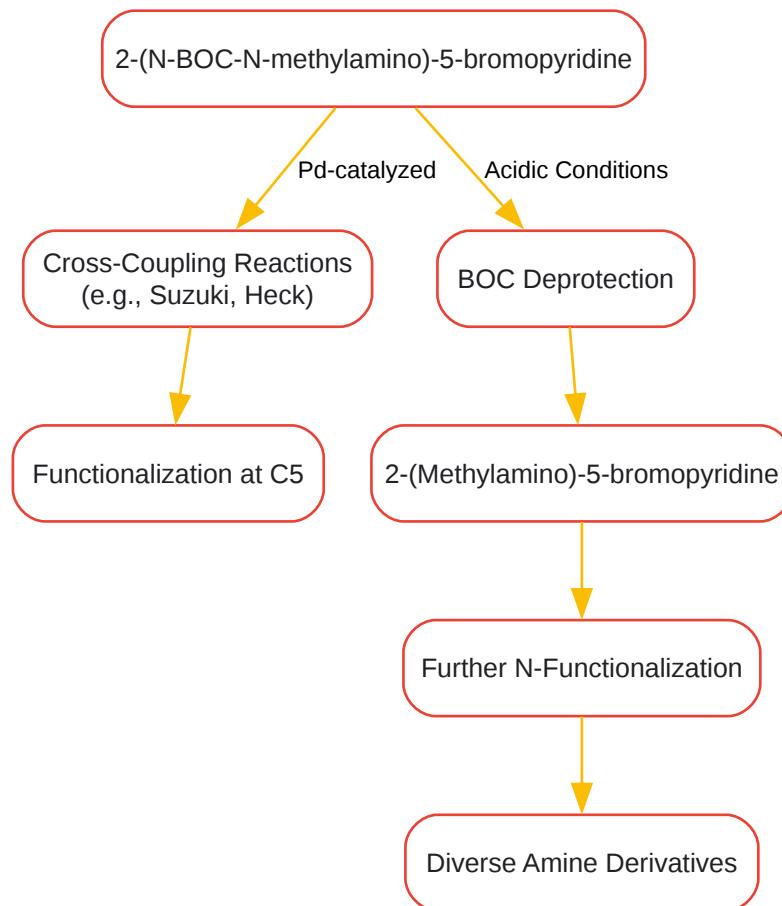
Caption: Synthetic workflow for **2-(N-BOC-N-methylamino)-5-bromopyridine**.

Reactivity and Applications in Drug Discovery

The chemical reactivity of **2-(N-BOC-N-methylamino)-5-bromopyridine** is largely dictated by the pyridine ring, the bromine substituent, and the protected amino group.

- **Cross-Coupling Reactions:** The bromine atom at the 5-position of the pyridine ring is susceptible to various palladium-catalyzed cross-coupling reactions, such as Suzuki, Stille, Heck, and Buchwald-Hartwig amination reactions. This allows for the introduction of a wide range of substituents at this position, enabling the synthesis of diverse compound libraries for drug screening.
- **Deprotection and Further Functionalization:** The BOC group can be readily removed under acidic conditions (e.g., with trifluoroacetic acid) to reveal the secondary methylamino group. This free amine can then be further functionalized through acylation, alkylation, or other amine-related chemistries to build more complex molecular architectures.

The structural motifs present in **2-(N-BOC-N-methylamino)-5-bromopyridine** are found in numerous biologically active compounds. The bromopyridine core is a common scaffold in medicinal chemistry, and its derivatives have shown a wide range of pharmacological activities. The ability to selectively functionalize this molecule at two different positions makes it a valuable intermediate in the synthesis of potential therapeutic agents, particularly in the fields of oncology and neurodegenerative diseases.



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Caption: Reactivity and functionalization pathways.

Conclusion

2-(N-BOC-N-methylamino)-5-bromopyridine is a strategically important building block for the synthesis of novel organic compounds with potential applications in drug discovery and development. Its well-defined reactive sites allow for selective and diverse chemical modifications. This guide provides foundational knowledge for researchers and scientists working with this versatile compound, though further experimental validation of its properties and reactivity is encouraged.

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